

An In-depth Technical Guide to the Safety and Handling of Isopropyl Citrate

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Compound of Interest

Compound Name: Citric acid isopropyl ether

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For Researchers, Scientists, and Drug Development Professionals

Foreword

This technical guide provides a comprehensive overview of the safety and handling of isopropyl citrate, a substance of interest in various research and development applications. This document synthesizes available data on its chemical properties, toxicological profile, and safe handling procedures to inform researchers, scientists, and drug development professionals. All quantitative data is presented in structured tables for clarity, and experimental methodologies are detailed where information is available. Visual diagrams generated using the DOT language are included to illustrate key workflows and relationships.

Chemical and Physical Properties

Isopropyl citrate is the ester of citric acid and isopropyl alcohol. Commercially, it is available as a mixture of mono-, di-, and triisopropyl esters.^[1] It is recognized as a Generally Recognized as Safe (GRAS) direct food additive by the U.S. Food and Drug Administration (FDA).^{[2][3]}

Property	Value	Reference(s)
Synonyms	Citric acid isopropyl ether, Isopropyl citrate mixture	[1]
Molecular Formula	C ₉ H ₁₄ O ₇ (monoisopropyl citrate)	[4]
Appearance	Viscous, colorless syrup	[5]
Boiling Point	390.3°C at 760 mmHg	[6]
Flash Point	204°C	[6]
Solubility	Soluble in alcohol and water	[5][6]

Toxicological Profile

The toxicological data for isopropyl citrate is limited, with many safety data sheets reporting "no data available" for several endpoints. However, a comprehensive safety assessment by the Cosmetic Ingredient Review (CIR) Expert Panel, which included isopropyl citrate, concluded that it is safe in the present practices of use and concentration in cosmetics.[2][7]

Acute Toxicity

Specific LD50 values for isopropyl citrate through oral, dermal, or inhalation routes are not readily available in the public domain. Historical studies have provided some insights into its low acute toxicity.

A 1951 study by Deuel et al. investigated the toxicology of isopropyl citrates. While the full text is not widely accessible, a review by the CIR Expert Panel summarized some of its findings. In a two-year feeding study, rats fed diets containing up to 2.8% of an isopropyl citrate ester mixture (corresponding to 1.06% isopropyl citrate) showed no signs of toxicity.[8] Microscopic examination of selected tissues from these animals did not reveal any changes related to the test article.[8]

Route	Species	Value	Reference(s)
Oral	Rat	No signs of toxicity at 1.06% in diet for 2 years	[8]

Skin and Eye Irritation

There is a lack of specific in vivo or in vitro skin and eye irritation data for isopropyl citrate. However, data on related citrate esters and citric acid provide some context. In human studies, 25% tristearyl citrate and 100% triisostearyl citrate were not found to be irritants or sensitizers in repeated insult patch tests.[2] Conversely, citric acid itself has been predicted to be a moderate to severe eye irritant in in vitro studies and was minimally to mildly irritating to rabbit eyes at concentrations of 10% and 30%, respectively.[2][8]

Genotoxicity

No studies specifically investigating the genotoxic potential of isopropyl citrate using standard assays like the Ames test were identified in the reviewed literature.

Experimental Protocols

Detailed experimental protocols for toxicological studies specifically on isopropyl citrate are scarce in publicly available literature. However, standardized methodologies for key safety assessments are described below.

In Vivo Acute Dermal Irritation (Rabbit)

This test is typically performed according to OECD Test Guideline 404.

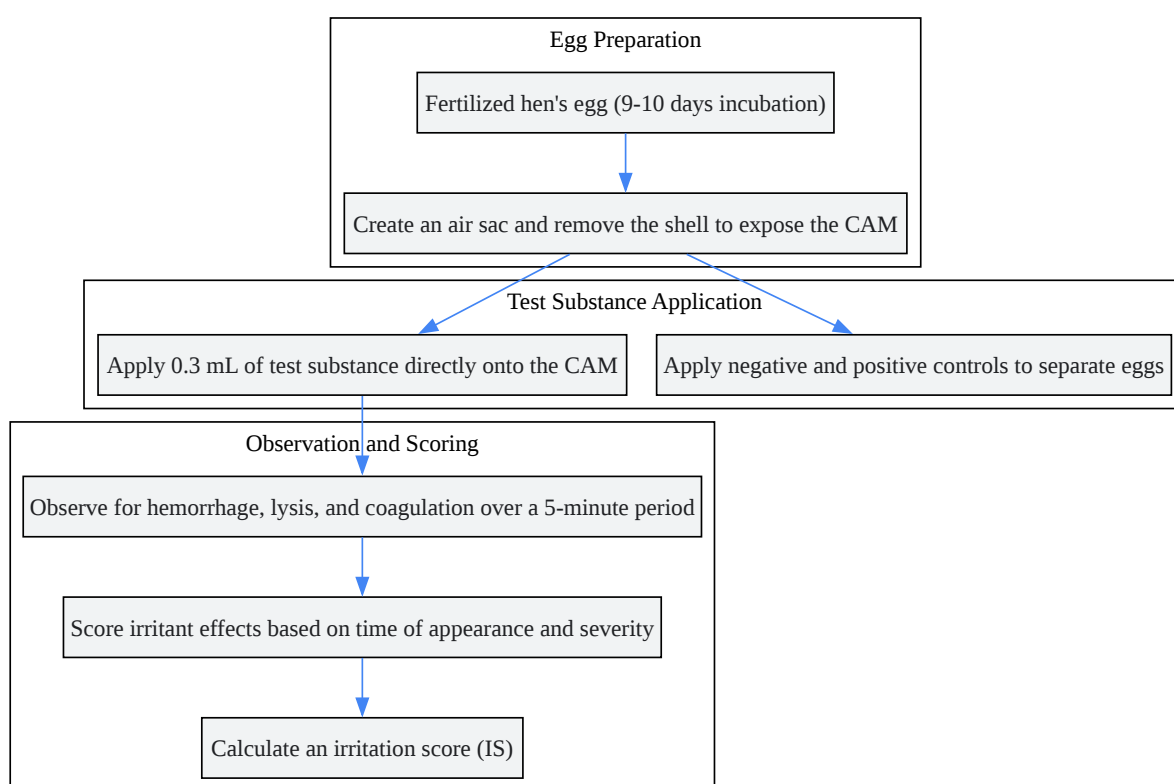


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Caption: Workflow for an in vivo acute dermal irritation study in rabbits.

In Vitro Eye Irritation: Hen's Egg Test - Chorioallantoic Membrane (HET-CAM)

The HET-CAM assay is a common in vitro alternative to the Draize rabbit eye test.

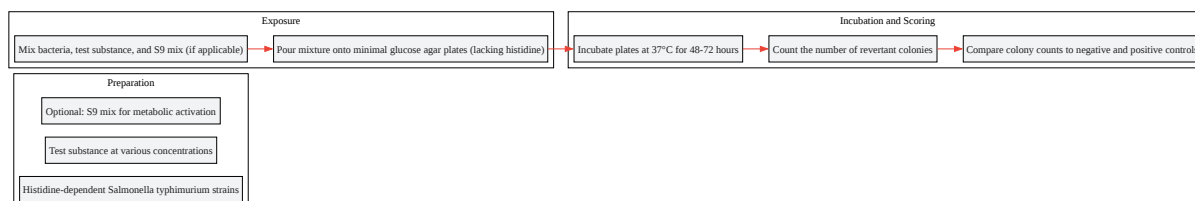


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Caption: Workflow for the Hen's Egg Test - Chorioallantoic Membrane (HET-CAM) assay.

Bacterial Reverse Mutation Test (Ames Test)

The Ames test is a widely used method to assess the mutagenic potential of a chemical.



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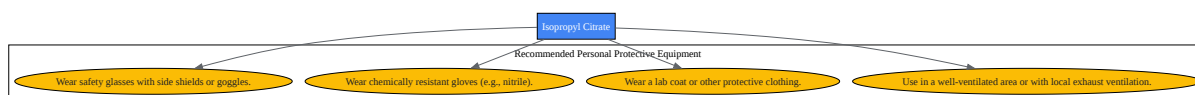
Caption: Workflow for the bacterial reverse mutation (Ames) test.

Handling and Safety Precautions

Based on available safety data sheets and general chemical handling principles, the following precautions are recommended when working with isopropyl citrate.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for the specific procedures being performed.



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Caption: Recommended PPE for handling isopropyl citrate.

First Aid Measures

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek medical attention.	[9]
Skin Contact	Remove contaminated clothing. Wash skin with soap and plenty of water.	[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes.	[7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek medical attention.	[7]

Fire and Explosion Hazards

Isopropyl citrate has a high flash point, suggesting a low fire hazard under normal conditions.

Hazard	Information	Reference(s)
Flash Point	204°C	[6]
Suitable Extinguishing Media	Use dry chemical, carbon dioxide, or alcohol-resistant foam.	[10]

Storage and Disposal

Store in a tightly closed container in a cool, dry, and well-ventilated place.[10] Dispose of contents and container in accordance with local, regional, national, and international regulations.[7]

Stability and Reactivity

Chemical Stability

Isopropyl citrate is generally considered stable under normal storage conditions.

Reactivity and Incompatible Materials

Specific data on incompatible materials for isopropyl citrate is limited. As an ester, it may be incompatible with strong oxidizing agents and strong bases.

Hazardous Decomposition Products

Upon thermal decomposition, citric acid esters can degrade. While specific data for isopropyl citrate is scarce, the decomposition of citric acid begins at around 175°C, leading to the formation of itaconic anhydride through dehydration and decarboxylation reactions.[11] It is plausible that at high temperatures, isopropyl citrate could decompose to form citric acid, isopropanol, and their subsequent degradation products.

Hydrolysis

Esters can undergo hydrolysis under acidic or basic conditions to yield the corresponding carboxylic acid and alcohol.[10][11] Therefore, hydrolysis of isopropyl citrate would be expected to produce citric acid and isopropanol.[10][11]

Regulatory Information

Isopropyl citrate is listed as a GRAS substance for direct use in food by the FDA, with its use governed by current Good Manufacturing Practices (cGMP).[3] It is used as an antioxidant, sequestrant, and solvent in various food products.[3] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has established an Acceptable Daily Intake (ADI) of 0-14 mg/kg body weight for the isopropyl citrate mixture.[12]

Conclusion

Isopropyl citrate is a substance with a generally low order of toxicity based on the available data. Its GRAS status and established ADI support its safe use in specified applications. However, a notable lack of comprehensive, publicly accessible toxicological data, particularly for endpoints such as acute toxicity, skin/eye irritation, and genotoxicity, necessitates a cautious approach to its handling in a research setting. Adherence to standard chemical hygiene practices and the use of appropriate personal protective equipment are essential to ensure the safety of personnel. Further research to fill the existing data gaps would be beneficial for a more complete risk assessment.

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